

Synthesis of 4-Nitrophenyl 2-propylmethylphosphonate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	4-Nitrophenyl 2-propylmethylphosphonate
CAS No.:	3735-97-5
Cat. No.:	B1217620

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Foreword: Navigating the Synthesis of Potent Organophosphorus Compounds

The synthesis of organophosphorus compounds, a class of molecules with profound implications in pharmacology, agriculture, and materials science, demands a blend of theoretical understanding and practical expertise. **4-Nitrophenyl 2-propylmethylphosphonate**, a member of this versatile family, serves as a valuable tool for researchers, particularly in the development of enzyme inhibitors and probes for studying biological pathways. This guide provides a detailed, in-depth exploration of the synthesis of this target molecule, grounded in established chemical principles and informed by field-proven insights. It is intended for an audience of researchers, scientists, and drug development professionals, offering not just a set of instructions, but a comprehensive understanding of the "why" behind each experimental choice.

Introduction to 4-Nitrophenyl 2-propylmethylphosphonate

4-Nitrophenyl 2-propylmethylphosphonate is an organophosphate ester characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to a methyl group, an isopropoxy group, and a 4-nitrophenoxy group. The presence of the electron-withdrawing 4-nitrophenyl group makes it a good leaving group, rendering the compound a potent inhibitor of serine hydrolases, such as acetylcholinesterase. This property makes it and similar compounds subjects of interest in the study of neurodegenerative diseases and the development of antidotes for organophosphate poisoning.

Molecular Structure:

Caption: Chemical structure of **4-Nitrophenyl 2-propylmethylphosphonate**.

Synthetic Pathways and Methodologies

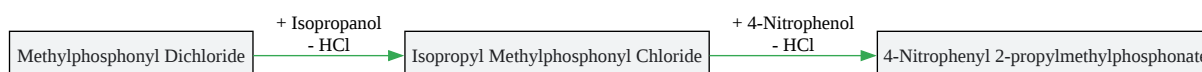
The synthesis of **4-Nitrophenyl 2-propylmethylphosphonate** can be approached through several routes. This guide will detail two robust and well-established methods:

- **Route 1: The Phosphonyl Chloride Approach.** This is a classical and versatile method for forming phosphonate esters. It involves the sequential reaction of a phosphonyl dichloride with two different nucleophiles, in this case, isopropanol and 4-nitrophenol.
- **Route 2: The Michaelis-Arbuzov Reaction.** This powerful C-P bond-forming reaction provides an alternative pathway, particularly useful if the appropriate phosphonite precursor is readily available.

Route 1: The Phosphonyl Chloride Approach

This two-step synthesis is a reliable method that offers good control over the introduction of the alkoxy and aryloxy substituents.

Overall Reaction Scheme:



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Caption: Synthetic workflow for the phosphonyl chloride approach.

Step 1: Synthesis of Isopropyl Methylphosphonyl Chloride

The first step involves the selective mono-esterification of methylphosphonyl dichloride with isopropanol. The reaction is typically carried out in the presence of a non-nucleophilic base to scavenge the hydrogen chloride (HCl) byproduct, which can otherwise lead to undesired side reactions.

Experimental Protocol:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a nitrogen inlet is charged with a solution of methylphosphonyl dichloride (1.0 eq) in a dry, inert solvent such as dichloromethane (DCM) or diethyl ether. The system is maintained under a positive pressure of nitrogen.
- **Addition of Isopropanol:** A solution of isopropanol (1.0 eq) and a hindered amine base, such as triethylamine or N,N-diisopropylethylamine (DIPEA) (1.1 eq), in the same solvent is added dropwise to the stirred solution of methylphosphonyl dichloride at 0 °C (ice bath).
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or by observing the formation of the amine hydrochloride salt precipitate. The reaction is typically complete within 2-4 hours.

- **Work-up:** The reaction mixture is filtered to remove the amine hydrochloride salt. The filtrate is then washed sequentially with cold dilute HCl, saturated sodium bicarbonate solution, and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude isopropyl methylphosphonyl chloride.
- **Purification:** The crude product is purified by vacuum distillation to obtain the pure isopropyl methylphosphonyl chloride.

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** Organophosphorus halides are highly susceptible to hydrolysis. Therefore, the use of flame-dried glassware and dry solvents is critical to prevent the formation of phosphonic acids.
- **Inert Atmosphere:** A nitrogen atmosphere prevents the reaction of the phosphonyl chloride with atmospheric moisture.
- **Controlled Addition at Low Temperature:** The reaction is exothermic. Slow, dropwise addition at 0 °C helps to control the reaction rate and minimize the formation of the di-substituted by-product, diisopropyl methylphosphonate.
- **Hindered Amine Base:** A hindered base is used to avoid nucleophilic attack on the phosphorus center, which could lead to the formation of phosphonamidates.

Step 2: Synthesis of **4-Nitrophenyl 2-propylmethylphosphonate**

The second step involves the reaction of the synthesized isopropyl methylphosphonyl chloride with 4-nitrophenol in the presence of a base.

Experimental Protocol:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask is charged with a solution of 4-nitrophenol (1.0 eq) and a suitable base (e.g., triethylamine, 1.1 eq) in a dry, aprotic solvent like acetonitrile or tetrahydrofuran (THF).
- **Addition of Phosphonyl Chloride:** A solution of isopropyl methylphosphonyl chloride (1.0 eq) in the same solvent is added dropwise to the stirred solution of 4-nitrophenol at room

temperature.

- **Reaction Monitoring:** The reaction is monitored by TLC until the starting materials are consumed. The reaction is typically heated to reflux to ensure completion, usually within 4-6 hours.
- **Work-up:** After cooling to room temperature, the reaction mixture is filtered to remove the triethylamine hydrochloride. The filtrate is concentrated under reduced pressure. The residue is redissolved in a suitable organic solvent like ethyl acetate and washed with water and brine. The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated.
- **Purification:** The crude product is purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent. The fractions containing the desired product are collected and the solvent is removed to yield **4-Nitrophenyl 2-propylmethylphosphonate** as a solid or oil. Recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) can be performed for further purification if the product is a solid. [\[1\]](#)

Causality Behind Experimental Choices:

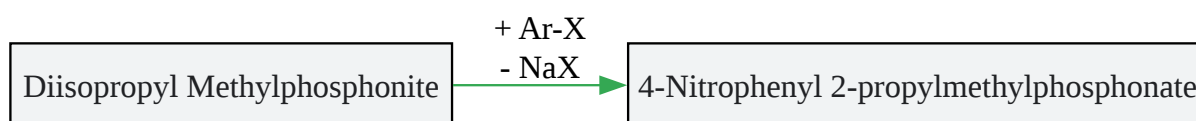
- **Aprotic Solvent:** An aprotic solvent is used to prevent any unwanted reactions with the phosphonyl chloride intermediate.
- **Base:** The base is crucial to deprotonate the phenolic hydroxyl group of 4-nitrophenol, forming the more nucleophilic phenoxide ion, which readily attacks the electrophilic phosphorus center of the phosphonyl chloride.
- **Heating to Reflux:** While the reaction can proceed at room temperature, heating to reflux often increases the reaction rate and drives the reaction to completion.

Route 2: The Michaelis-Arbuzov Reaction

The Michaelis-Arbuzov reaction is a cornerstone of organophosphorus chemistry for the formation of a phosphorus-carbon bond.[\[2\]](#)[\[3\]](#)[\[4\]](#) A modification of this reaction can be employed to synthesize the target molecule, typically involving the reaction of a phosphonite with a suitable electrophile. For the synthesis of an O-aryl phosphonate, a variation of the

Michaelis-Arbuzov reaction, sometimes referred to as the Michaelis-Becker reaction, can be utilized.

General Reaction Scheme:



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Caption: Synthetic workflow for the Michaelis-Arbuzov approach.

Experimental Protocol:

- **Reaction Setup:** A mixture of diisopropyl methylphosphonite (1.0 eq), an activated aryl halide such as 4-nitrofluorobenzene or 4-nitrochlorobenzene (1.1 eq), and a catalytic amount of sodium iodide is heated in a high-boiling aprotic solvent like dimethylformamide (DMF) or sulfolane.
- **Reaction Conditions:** The reaction mixture is heated to a temperature typically ranging from 120 to 160 °C. The reaction is monitored by TLC or ^{31}P NMR spectroscopy.
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature and the solvent is removed under high vacuum. The residue is then partitioned between water and an organic solvent like ethyl acetate.
- **Purification:** The organic layer is separated, washed with water and brine, dried over anhydrous sodium sulfate, and concentrated. The crude product is then purified by column chromatography on silica gel as described in Route 1.

Causality Behind Experimental Choices:

- **Activated Aryl Halide:** The Michaelis-Arbuzov reaction with aryl halides is generally more challenging than with alkyl halides. The presence of a strong electron-withdrawing group, such as the nitro group, on the aromatic ring is essential to activate the halide for nucleophilic aromatic substitution.
- **High Temperature:** This reaction often requires elevated temperatures to proceed at a reasonable rate.^[2]
- **Catalytic Sodium Iodide:** In the case of using an aryl chloride or bromide, the addition of a catalytic amount of sodium iodide can facilitate the reaction through an in-situ Finkelstein reaction, generating the more reactive aryl iodide.

Characterization of 4-Nitrophenyl 2-propylmethylphosphonate

Thorough characterization of the synthesized compound is essential to confirm its identity and purity. The following techniques are recommended:

Technique	Parameter	Expected Value/Observation
^1H NMR	Chemical Shift (δ)	Aromatic protons of the nitrophenyl group (doublets, ~ 8.2 and 7.4 ppm), methine proton of the isopropyl group (multiplet, ~ 4.8 ppm), methyl protons of the isopropyl group (doublet, ~ 1.4 ppm), and the P-methyl protons (doublet, ~ 1.8 ppm).
^{13}C NMR	Chemical Shift (δ)	Resonances corresponding to the aromatic carbons, the isopropyl carbons, and the P-methyl carbon.
^{31}P NMR	Chemical Shift (δ)	A single peak in the phosphonate region, typically between 20-30 ppm (referenced to 85% H_3PO_4). [5] [6] [7] [8]
Mass Spectrometry (MS)	Molecular Ion Peak	$[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$ corresponding to the calculated molecular weight of $\text{C}_{10}\text{H}_{14}\text{NO}_5\text{P}$.
Infrared (IR) Spectroscopy	Wavenumber (cm^{-1})	Characteristic absorptions for $\text{P}=\text{O}$ ($\sim 1250\text{-}1300\text{ cm}^{-1}$), $\text{P}-\text{O}-\text{C}$ (aryl) ($\sim 1200\text{-}1240\text{ cm}^{-1}$), $\text{P}-\text{O}-\text{C}$ (alkyl) ($\sim 1000\text{-}1050\text{ cm}^{-1}$), and NO_2 (~ 1520 and 1350 cm^{-1}).

Table 1: Summary of Expected Analytical Data

Safety and Handling of Organophosphates

Organophosphorus compounds, including **4-Nitrophenyl 2-propylmethylphosphonate**, are potent acetylcholinesterase inhibitors and must be handled with extreme caution.[9][10]

Mandatory Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles, and nitrile gloves. For handling concentrated solutions or volatile compounds, working in a fume hood is mandatory.
- **Ventilation:** All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of vapors or dust.
- **Decontamination:** Have a decontamination solution readily available. A freshly prepared 10% sodium carbonate or sodium hydroxide solution can be used to hydrolyze and inactivate spills.
- **Waste Disposal:** All contaminated materials, including glassware, gloves, and reaction residues, must be disposed of as hazardous chemical waste according to institutional guidelines.
- **Emergency Procedures:** Be familiar with the location and use of emergency equipment, including safety showers and eyewash stations. In case of accidental exposure, immediately wash the affected area with copious amounts of water and seek medical attention. Inform medical personnel of the nature of the chemical exposure.

Conclusion

The synthesis of **4-Nitrophenyl 2-propylmethylphosphonate**, while requiring careful attention to experimental detail and safety, is an achievable goal for researchers with a solid foundation in synthetic organic chemistry. The two primary routes outlined in this guide, the phosphonyl chloride approach and the Michaelis-Arbuzov reaction, offer reliable and versatile methods for obtaining this valuable research compound. By understanding the underlying chemical principles and adhering to strict safety protocols, scientists can confidently and safely incorporate this and other organophosphorus compounds into their research endeavors, paving the way for new discoveries in drug development and beyond.

References

- Differentiation of chiral phosphorus enantiomers by ^{31}P and ^1H NMR spectroscopy using amino acid derivatives as chemical solvating agents. National Institutes of Health. [\[Link\]](#)
- Phosphonate synthesis by substitution or phosphorylation. Organic Chemistry Portal. [\[Link\]](#)
- Supporting Information. The Royal Society of Chemistry. [\[Link\]](#)
- Preparation method of 4-nitrophenyl sodium phosphate.
- Safety and toxicological considerations when working with organophosphates and carbamates in the laboratory. American Chemical Society. [\[Link\]](#)
- Working safely with organophosphates. Ground Rules. 2023-09-15. [\[Link\]](#)
- Michaelis–Arbuzov reaction. Wikipedia. [\[Link\]](#)
- Bryant et al. Sciencemadness.org. [\[Link\]](#)
- Synthesis and Reactivity of Alkyl-1,1,1-trisphosphonate Esters. National Institutes of Health. [\[Link\]](#)
- Method of preparing organic phosphonates by transesterification.
- Synthesis of Phosphonates via Michaelis-Arbuzov Reaction. ResearchGate. 2020-05-10. [\[Link\]](#)
- Synthesis of O,O-Diethyl Arylthiophosphonate from O-Aryl-O,O-diethylthiophosphate. ResearchGate. 2008-12. [\[Link\]](#)
- Improvements, Variations and Biomedical Applications of the Michaelis–Arbuzov Reaction. MDPI. [\[Link\]](#)
- The use of Michaelis-Arbuzov type chemistry to synthesize a library of novel phosphoramidate inhibitors of metallo. UNH Scholars' Repository. [\[Link\]](#)
- Phosphorus chloride oxide (POCl_3). ChemBK. [\[Link\]](#)

- Organophosphorus Esters. Taylor & Francis eBooks. [\[Link\]](#)
- Methylphosphonyl dichloride. Wikipedia. [\[Link\]](#)
- SUPPORTING INFORMATION. The Royal Society of Chemistry. [\[Link\]](#)
- Determination of Organophosphate Ester Metabolites in Seafood Species by QuEChERS-SPE Followed by LC-HRMS. National Institutes of Health. 2022-12-06. [\[Link\]](#)
- Simultaneous accelerated solvent extraction and purification for the determination of 13 organophosphate esters in soils by gas chromatography-tandem mass spectrometry. PubMed. [\[Link\]](#)
- PRODUCTION, IMPORT, USE, AND DISPOSAL. National Institutes of Health. [\[Link\]](#)
- ³¹P Phosphorus NMR. University of Ottawa. [\[Link\]](#)
- Sarin Manufacturing by Non-State Actors: A Possible Security Nightmare. National Defense University. 2013-06-14. [\[Link\]](#)
- Analysing phosphorus containing compounds using ³¹P Benchtop NMR: R&D and QC case studies. Oxford Instruments. [\[Link\]](#)
- Study on the CID Fragmentation Pathways of Deprotonated 4'-Monophosphoryl Lipid A. American Chemical Society. [\[Link\]](#)
- Third order nonlinear studies and other characterization of 4-nitrophenol (4-NP) single crystals. ResearchGate. 2018-03. [\[Link\]](#)
- Preparation of POCl₃. BYJU'S. [\[Link\]](#)
- Synthesis of 4-Nitrophenyl (2,2,6,6-Tetramethylpiperidin-1-yl) Carbonate (NPTC) for N-Protection of L-Phenylalanine Ethyl Ester. Organic Syntheses. 2020-10-07. [\[Link\]](#)
- Determination of Organophosphate Esters in Water Samples Using Gas Chromatography–Mass Spectrometry (GC–MS) and Magnetic Solid-Phase Extraction (SPE) Based on Multi-Walled Carbon Nanotubes (MWCNTs). Spectroscopy. [\[Link\]](#)

- Research Article Determination of Organophosphorus Esters in Fall Protection Equipment by Accelerated Solvent Extraction and Sol. Semantic Scholar. 2021-01-05. [\[Link\]](#)
- Mass spectra of some p-nitrophenyl phosphoramidates. TNO Repository. 1989. [\[Link\]](#)
- Mass Spectrometry: Fragmentation. University of Arizona. [\[Link\]](#)
- Fragmentation Pathway of Organophosphorus Flame Retardants by Liquid Chromatography–Orbitrap-Based High-Resolution Mass Spectrometry. MDPI. 2024-02-01. [\[Link\]](#)
- The Synthesis and Toxicological Characterization of Neurotoxic Chemical Agents Simulants. SciSpace. [\[Link\]](#)
- Phosphopeptide fragmentation and analysis by mass spectrometry. PubMed. [\[Link\]](#)
- Study Regarding the Inhibition of Acetylcholinesterase by Isopropyl 4-Nitrophenyl Methylphosphonate. Biomedical Journal of Scientific & Technical Research. 2019-02-11. [\[Link\]](#)
- Process for preparing phenyl phosphorodichloridates.
- Organophosphorus chemistry. Part 1. The synthesis of alkyl methylphosphonic acids. ResearchGate. 2002. [\[Link\]](#)
- chlorodiisopropylphosphine. Organic Syntheses. [\[Link\]](#)
- Triphenylphosphine oxide as a crystallization aid. Journal of the American Chemical Society. [\[Link\]](#)
- Abatement of Nitrophenol in Aqueous Solution by HOCl and UV/HOCl Processes: Kinetics, Mechanisms, and Formation of Chlorinated Nitrogenous Byproducts. MDPI. 2023-11-21. [\[Link\]](#)
- Quantitative ^{31}P NMR Spectroscopy: Principles, Methodologies, and Applications in Phosphorus-Containing Compound Analysis. MDPI. [\[Link\]](#)

- Aqueous chemical bleaching of 4-nitrophenol brown carbon by hydroxyl radicals; products, mechanism, and light absorption. ACP. 2022-04-28. [[Link](#)]
- Industrial synthesizing and purifying method of bis (4-nitrophenyl) carbonate.

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Sources

- 1. [researchgate.net](#) [[researchgate.net](#)]
- 2. Michaelis–Arbuzov reaction - Wikipedia [[en.wikipedia.org](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. Methylphosphonyl dichloride - Wikipedia [[en.wikipedia.org](#)]
- 5. [rsc.org](#) [[rsc.org](#)]
- 6. 31Phosphorus NMR [[chem.ch.huji.ac.il](#)]
- 7. [nmr.oxinst.com](#) [[nmr.oxinst.com](#)]
- 8. Quantitative 31P NMR Spectroscopy: Principles, Methodologies, and Applications in Phosphorus-Containing Compound Analysis [[mdpi.com](#)]
- 9. Phosphoryl chloride - Sciencemadness Wiki [[sciencemadness.org](#)]
- 10. Phosphoryl chloride - Wikipedia [[en.wikipedia.org](#)]
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